An In-depth Technical Guide to 17-Bromoheptadecanoic Acid

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Compound of Interest

Compound Name:	*17-Bromoheptadecanoic acid*
CAS No.:	*13099-35-9*
Cat. No.:	*B075923*

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Abstract

17-Bromoheptadecanoic acid (17-BHA) is a synthetic, long-chain fatty acid characterized by a terminal bromine atom. This bifunctional molecule, possessing both a reactive alkyl halide and a carboxylic acid, serves as a versatile tool and building block in chemical biology and drug development. Its long aliphatic chain grants it lipid-like properties, enabling it to probe biological systems related to fatty acid metabolism and membrane interactions. The terminal bromine acts as a moderately reactive electrophile, capable of forming covalent bonds with nucleophilic residues in proteins, making it a valuable instrument for irreversible enzyme inhibition and activity-based protein profiling (ABPP). This guide provides a comprehensive overview of 17-BHA's molecular structure, physicochemical properties, synthesis, and reactivity. It details its critical applications as a covalent inhibitor and biochemical probe, offering field-proven experimental protocols and mechanistic insights to empower researchers in their scientific endeavors.

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Molecular Structure and Physicochemical Properties

17-Bromoheptadecanoic acid is a saturated 17-carbon fatty acid where the terminal methyl group is substituted with a bromine atom. This structure imparts a dual chemical nature: a hydrophilic carboxylic acid head and a long, hydrophobic, brominated alkyl tail.

Chemical Structure:

The molecule's linearity and length are crucial to its biological mimicry of natural fatty acids like stearic acid (C18), allowing it to enter metabolic pathways and interact with fatty acid binding proteins. The covalent radius of bromine and the C-Br bond length introduce minimal steric hindrance at the terminus of the chain.

Key Physicochemical Data:

A summary of essential properties for 17-BHA is presented below, compiled from authoritative chemical databases.[1][2][3]

Property	Value	Source
CAS Number	13099-35-9	[1][2][3]
Molecular Formula	$C_{17}H_{33}BrO_2$	[1][3]
Molecular Weight	349.35 g/mol	[1][2][3]
Melting Point	72-74 °C	[1]
Boiling Point	436.2 °C at 760 mmHg (Predicted)	[1]
Appearance	Solid	[2]
Purity	Typically ≥98%	
SMILES	C(CCCCCCCCBr)CCCCCCC C(=O)O	[3]
InChI Key	GABSTWMSOFZKEJ-UHFFFAOYSA-N	[2][3]

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Synthesis and Purification

While commercially available, understanding the synthesis of 17-BHA provides insight into potential impurities and informs the design of custom analogues. A common and robust method involves the ring-opening of a macrocyclic lactone followed by bromination, or the functionalization of a di-acid precursor.

Hypothetical Synthetic Protocol (Based on established ω-haloacid synthesis):

This protocol is a representative example. Causality: The choice of starting from 18-octadecanolide (a macrocyclic lactone) provides a pre-formed C17 chain, simplifying the synthesis. Hydrobromic acid (HBr) serves as both the acid catalyst for ring-opening and the bromide source.

- Ring Opening & Bromination:
  - To a solution of 18-octadecanolide in a suitable solvent like acetic acid, add a stoichiometric excess of concentrated hydrobromic acid (48% aq.).
  - Reflux the mixture for 12-24 hours, monitoring the reaction by Thin Layer Chromatography (TLC) for the disappearance of the starting lactone. Rationale: Heat provides the activation energy for the acid-catalyzed hydrolysis (ring-opening) of the ester bond. The high concentration of bromide ion ensures the resulting terminal alcohol is efficiently converted to the alkyl bromide via an SN2 mechanism.
- Work-up & Extraction:
  - After cooling, pour the reaction mixture into a separatory funnel containing cold water and diethyl ether.
  - Extract the aqueous phase three times with diethyl ether.
  - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and filter. Rationale: This standard aqueous work-up removes the acid catalyst and other water-soluble byproducts. Diethyl ether is a good solvent for the long-chain fatty acid and is easily removed due to its low boiling point.

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- Purification:
  - Concentrate the organic phase in vacuo to yield the crude product.
  - Purify the crude solid by recrystallization from a suitable solvent system (e.g., hexanes/ethyl acetate) to yield pure **17-bromoheptadecanoic acid**. Rationale: Recrystallization is a highly effective method for purifying solid organic compounds, removing minor impurities and yielding a crystalline product with a sharp melting point.

Workflow for Synthesis and Purification of 17-BHA

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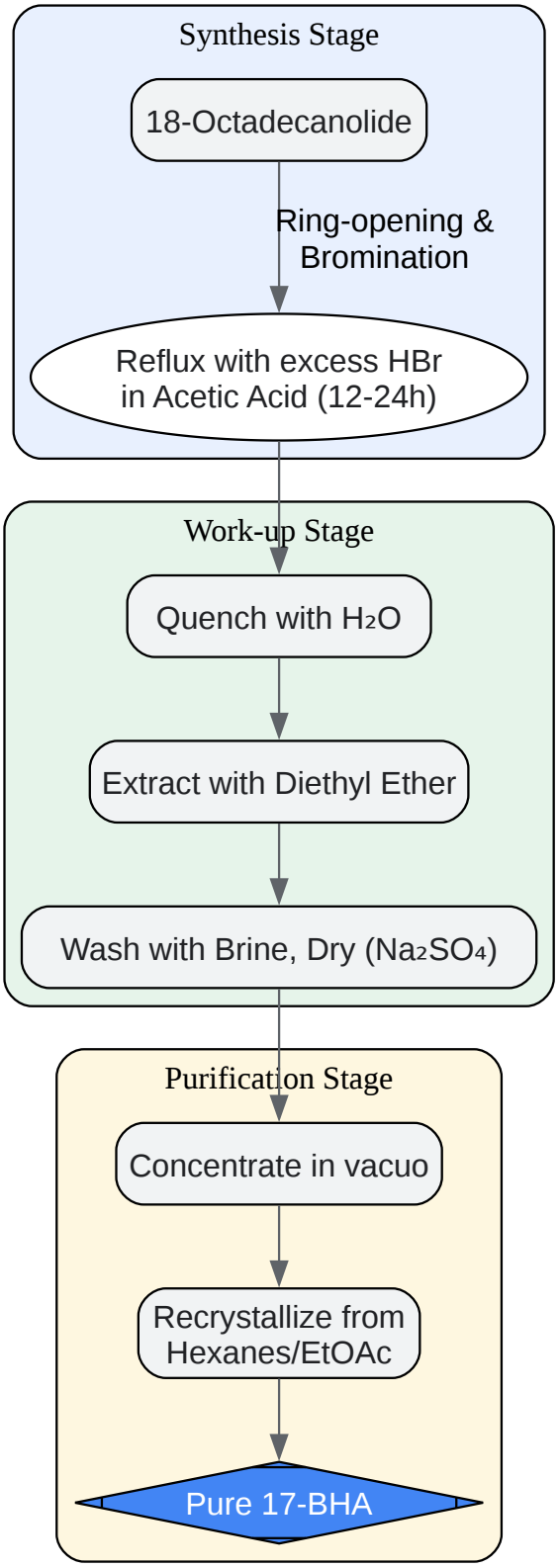

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Caption: General workflow for the synthesis and purification of 17-BHA.

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Spectroscopic and Analytical Characterization

Rigorous characterization is essential to confirm the identity and purity of 17-BHA. The key techniques are Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

A. ^{1}H NMR Spectroscopy

The proton NMR spectrum provides a definitive map of the hydrogen atoms in the molecule. For 17-BHA, the spectrum is characterized by a large, unresolved multiplet for the bulk of the methylene chain and distinct signals for the protons near the functional groups.

- ^{1}H NMR ($CDCl_3$, 500 MHz) Predicted Chemical Shifts:[4][5]
  - δ ~11-12 ppm (s, 1H): The acidic proton of the carboxylic acid (–COOH). This peak is often broad and its position is concentration-dependent.
  - δ 3.40 ppm (t, 2H): The triplet corresponding to the methylene group attached to the bromine (–CH_2–Br). The electronegative bromine atom deshields these protons, shifting them downfield.
  - δ 2.35 ppm (t, 2H): The triplet for the methylene group alpha to the carbonyl (–CH_2–COOH). The electron-withdrawing effect of the carbonyl group causes this downfield shift.
  - δ 1.85 ppm (quint, 2H): The multiplet for the methylene group beta to the bromine (–CH_2–CH_2–Br).
  - δ 1.63 ppm (quint, 2H): The multiplet for the methylene group beta to the carbonyl (–CH_2–CH_2–COOH).
  - δ 1.25 ppm (br s, 22H): A large, broad singlet representing the overlapping signals of the other 11 methylene groups in the long alkyl chain.

B. Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the key functional groups present in the molecule.[6][7][8][9][10]

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- Key IR Absorptions (cm^{-1}):
  - 2500-3300 cm^{-1} (broad): Characteristic O–H stretch of the carboxylic acid, often appearing as a very broad "tongue-like" peak due to hydrogen bonding.[10]
  - 2850-2960 cm^{-1} (strong, sharp): C–H stretching vibrations of the long methylene (CH_2) and terminal methyl-analogue (CH_2Br) groups.
  - ~1710 cm^{-1} (strong, sharp): The C=O (carbonyl) stretch of the carboxylic acid, often referred to as a "sword-like" peak.[10] This is one of the most intense and recognizable peaks in the spectrum.
  - ~640-660 cm^{-1} (medium): C–Br stretching vibration. This peak is in the fingerprint region and provides direct evidence of the terminal bromine.

C. Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) provides the molecular weight and fragmentation pattern. A key feature is the isotopic signature of bromine.

- Expected MS (EI) Features:
  - Molecular Ion (M^+): A pair of peaks of nearly equal intensity at m/z 348 and 350, corresponding to the two major isotopes of bromine (^{79}Br and ^{81}Br).[11][12] While the molecular ion itself might be weak or absent in EI, this isotopic pattern is a hallmark of a monobrominated compound and will be present in bromine-containing fragments.
  - Key Fragments: Common fragmentation pathways for long-chain carboxylic acids include McLafferty rearrangement and alpha-cleavage, leading to characteristic fragment ions. Loss of HBr (M-81/79) or the carboxyl group (M-45) are also expected.

Chemical Reactivity and Applications in Drug Development

The power of 17-BHA lies in its bifunctional nature. The carboxylic acid can be used as a handle for further synthesis (e.g., forming esters or amides), while the terminal alkyl bromide is a moderately reactive electrophile.

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Primary Application: Covalent Enzyme Inhibition

Alkyl halides, including 17-BHA, are classified as residue-specific reagents or affinity labels.[13] They irreversibly inhibit enzymes by forming a covalent bond with nucleophilic amino acid residues within or near the active site.

- Mechanism of Action: The primary mechanism is a bimolecular nucleophilic substitution (SN2) reaction.[14] A nucleophilic residue in the target protein (e.g., the thiolate of Cysteine, the imidazole of Histidine, or the carboxylate of Aspartate/Glutamate) attacks the carbon atom bearing the bromine, displacing the bromide ion and forming a stable carbon-heteroatom bond.[14][15]

Mechanism of Covalent Inhibition by 17-BHA

Caption: Two-step covalent inhibition: reversible binding followed by irreversible S_n2 reaction.

- Trustworthiness through Kinetics: The validity of a covalent inhibition experiment is confirmed by observing time-dependent loss of enzyme activity that follows pseudo-first-order kinetics. The rate of inactivation should be saturable, meaning it increases with inhibitor concentration until a maximal rate (k_inact) is reached. This demonstrates the formation of a reversible enzyme-inhibitor complex before the irreversible covalent modification step.[15][16]

- Why a "Low-Reactivity" Electrophile is Advantageous (Expertise): Unlike highly reactive electrophiles that can modify proteins indiscriminately, the C-Br bond in 17-BHA is relatively stable. Covalent modification is inefficient without an initial, specific non-covalent binding event that positions the bromide terminus near a target nucleophile.[13][14] This two-step process (binding followed by reaction) significantly enhances selectivity. The long lipid chain of 17-BHA can guide it to the active sites of enzymes that process fatty acids, leading to highly specific inhibition. This makes it a superior tool for probing specific enzymes in complex biological systems compared to more promiscuous covalent modifiers.

Other Applications:

- Chemical Probe for Activity-Based Protein Profiling (ABPP): By attaching a reporter tag (like an alkyne or azide for click chemistry) to the carboxylic acid end, 17-BHA can be converted

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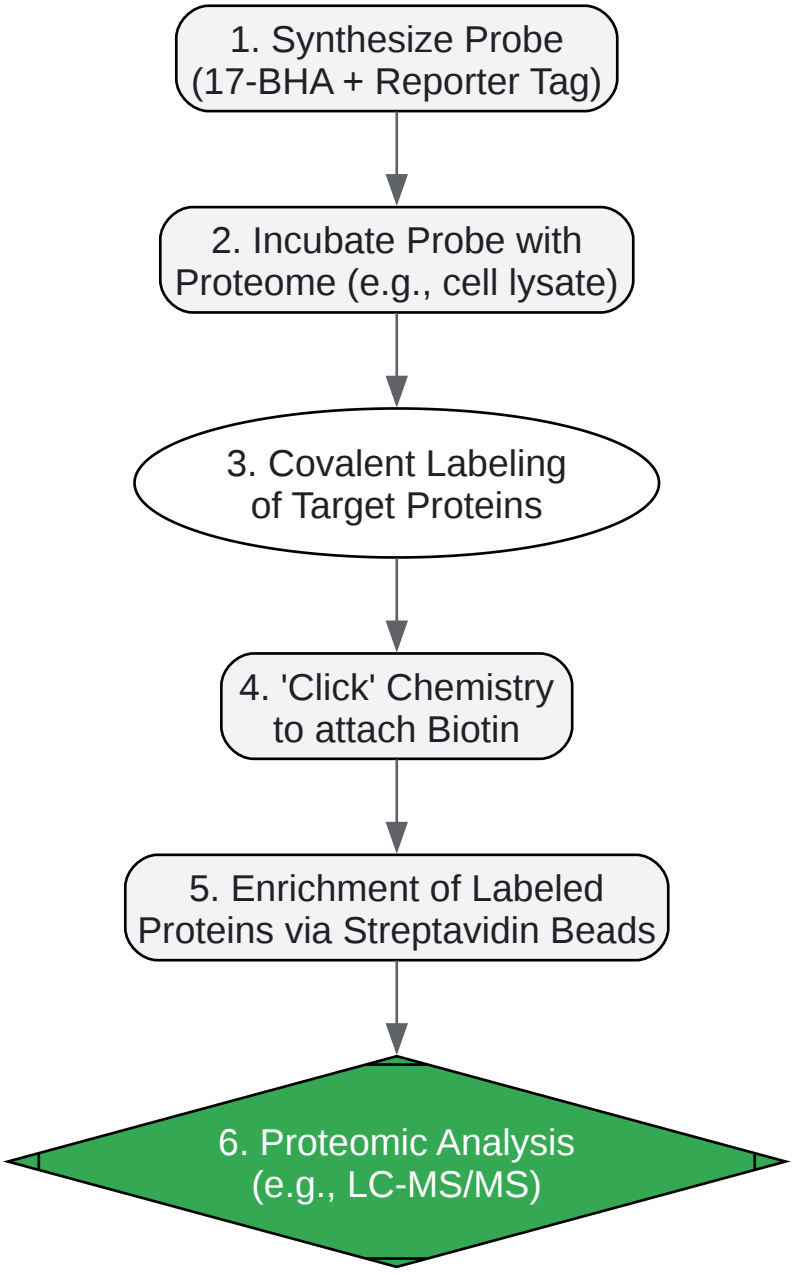
into a powerful ABPP probe. This allows for the identification and enrichment of target proteins from cell lysates or even live cells.

- Building Block in Medicinal Chemistry: The bifunctional nature of 17-BHA makes it a useful linker or building block for synthesizing more complex molecules, such as targeted drug delivery systems or novel lipid-based therapeutics.[1][17]

Logic of an ABPP Experiment Using a 17-BHA Probe



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Caption: Experimental logic for identifying protein targets using a 17-BHA-derived probe.

Safety, Handling, and Storage

As a Senior Application Scientist, I must emphasize that proper handling is paramount for both safety and experimental integrity.

- Hazard Identification: **17-Bromoheptadecanoic acid** is classified as a warning-level hazard. Hazard statements include H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[18]
- Handling (Self-Validating Protocol):
  - Engineering Controls: Always handle this compound inside a certified chemical fume hood to prevent inhalation of dust.[19] Ensure an eyewash station and safety shower are immediately accessible.[19]
  - Personal Protective Equipment (PPE): Wear nitrile gloves, a lab coat, and chemical safety goggles at all times.
  - Dispensing: When weighing, use a spatula and avoid generating dust. For solutions, use appropriate volumetric glassware.
  - Waste Disposal: Dispose of waste according to local, state, and federal regulations for halogenated organic compounds.
- Storage: Store in a tightly sealed container in a cool, dry, well-ventilated place.[20][21] It should be stored under an inert atmosphere (e.g., Argon or Nitrogen) as recommended by suppliers to prevent potential long-term degradation.[22]

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